

# Thermodynamic and chemical properties of Decylcyclohexane.

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## Compound of Interest

Compound Name: Decylcyclohexane

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## Decylcyclohexane: A Comprehensive Technical Guide

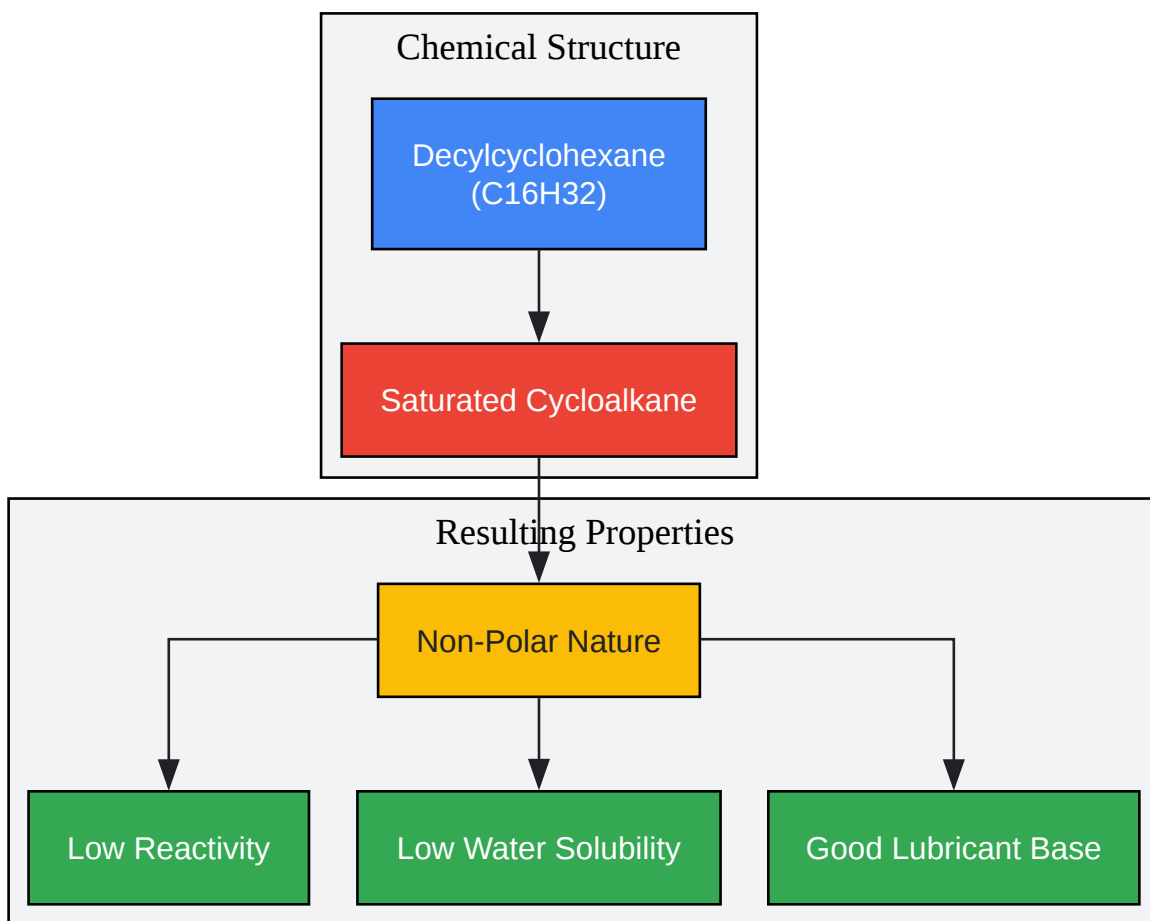
For Researchers, Scientists, and Drug Development Professionals

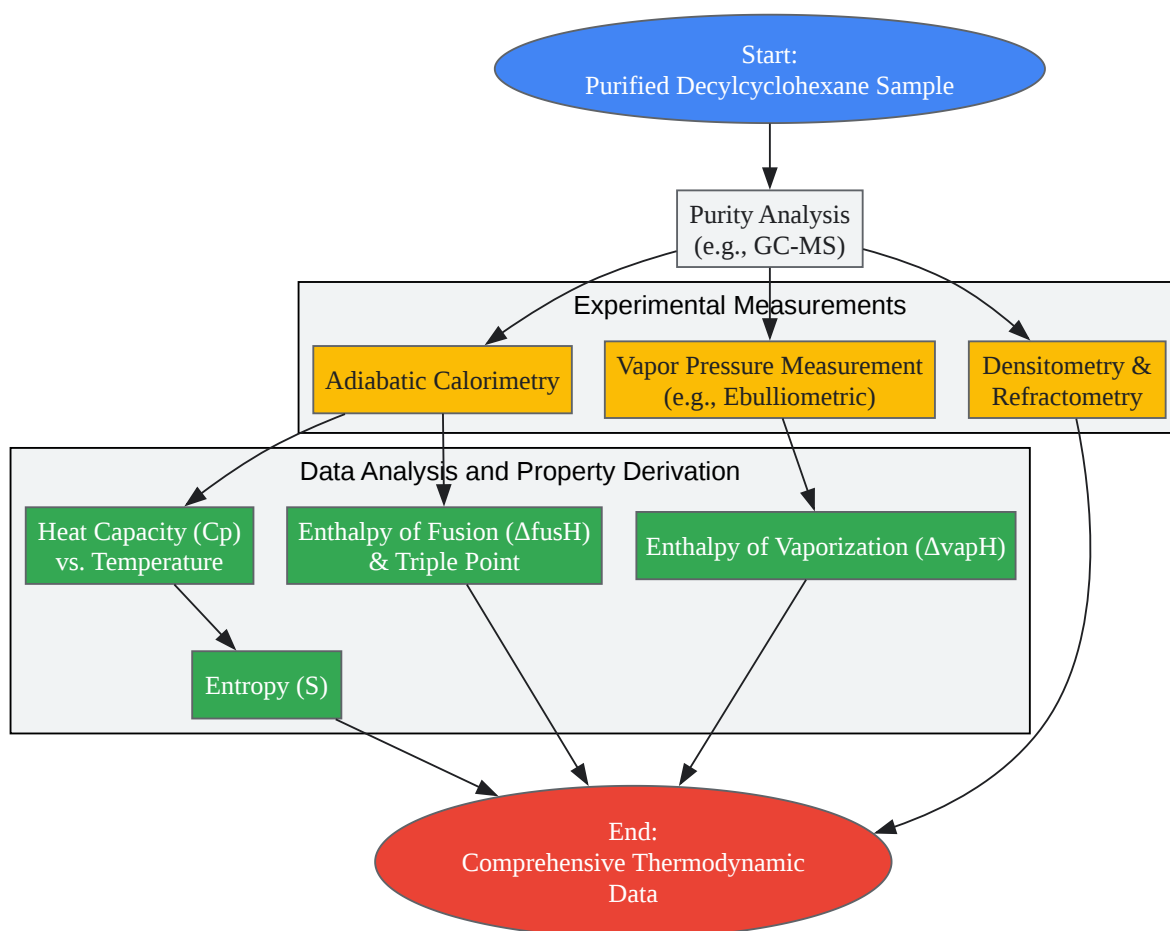
### Introduction

**Decylcyclohexane** (also known as 1-cyclohexyldecane) is a saturated cycloalkane with the chemical formula  $C_{16}H_{32}$ .<sup>[1]</sup> It consists of a cyclohexane ring bonded to a ten-carbon alkyl chain. This non-polar hydrocarbon is a colorless liquid at room temperature and is characterized by its low volatility and excellent solubility in organic solvents.<sup>[2]</sup> These properties make it a significant compound in various industrial applications, including the production of lubricants and surfactants.<sup>[2]</sup> This guide provides a detailed overview of the thermodynamic and chemical properties of **decylcyclohexane**, along with methodologies for their determination, to support research and development activities.

### Chemical Properties

**Decylcyclohexane** is a stable, combustible liquid.<sup>[3][4][5]</sup> As a saturated hydrocarbon, it is relatively inert and does not readily undergo reactions. However, it is incompatible with strong oxidizing agents.<sup>[3][4][5]</sup> The chemical character of **decylcyclohexane** is primarily dictated by its non-polar nature, a direct consequence of its hydrocarbon structure. This leads to its miscibility with other non-polar solvents and its very low solubility in water.<sup>[6]</sup>





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